

diglycerol molecular weight and formula

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Compound of Interest

Compound Name: Diglycerol

Cat. No.: B7805268

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An In-Depth Technical Guide to the Molecular Properties of **Diglycerol**

Introduction

Diglycerol, also known as diglycerin, is a polyol that is composed of two glycerol molecules linked by an ether bond.^[1] It is a viscous, colorless, and odorless liquid that is soluble in water.^{[1][2]} This compound and its derivatives have found widespread applications in the cosmetics, food, and pharmaceutical industries as emulsifiers, humectants, and texturizing agents.^{[1][3]} This technical guide provides a detailed overview of the molecular weight, chemical formula, and structural isomers of **diglycerol**, along with a summary of its synthesis.

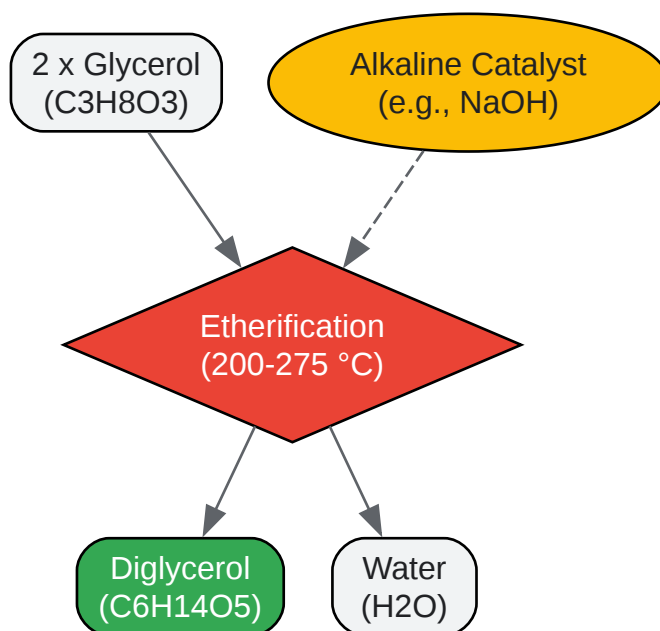
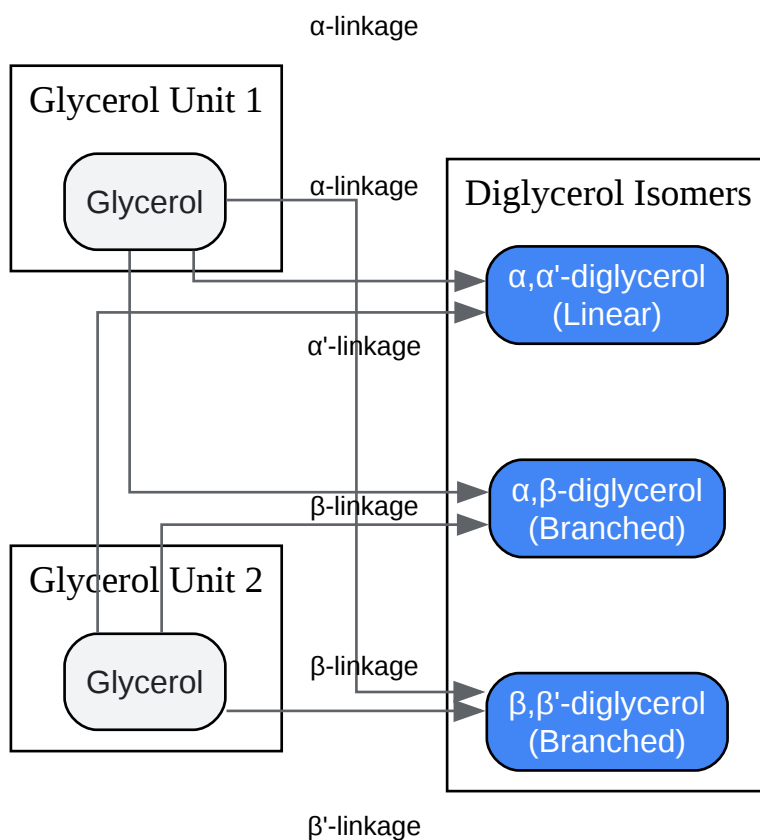
Molecular and Physicochemical Properties

The fundamental molecular and physicochemical properties of **diglycerol** are summarized in the table below. This data is essential for researchers and professionals in drug development and material science for formulation and chemical synthesis.

Property	Value	Reference
Molecular Formula	C6H14O5	[1][2][4][5][6]
Molecular Weight	166.17 g/mol	[1][4][5][6]
IUPAC Name	3-(2,3-dihydroxypropoxy)propane-1,2-diol	[4][6]
CAS Number	627-82-7, 59113-36-9 (mixture of isomers)	[1][4]
Density	1.280 g/mL at 20 °C	[2][7]
Boiling Point	~214.38 °C (estimate)	[2]
Hydrogen Bond Donors	4	[6]
Topological Polar Surface Area	90.2 Å ²	[6]

Structural Isomers of Diglycerol

Diglycerol exists as a mixture of several structural isomers, which are formed depending on the position of the ether linkage between the two glycerol units. The three primary isomers are α,α' -**diglycerol**, α,β -**diglycerol**, and β,β' -**diglycerol**. The distribution of these isomers can influence the physical and chemical properties of the final product.



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